

# Spectroscopic data (NMR, MS) for (+-)-Aegeline characterization

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: (+-)-Aegeline

CAS No.: 456-12-2

Cat. No.: B1664389

[Get Quote](#)

An In-Depth Technical Guide to the Spectroscopic Characterization of (±)-Aegeline

## Authored by: Gemini, Senior Application Scientist

This guide provides a comprehensive walkthrough of the analytical methodologies required for the structural elucidation of (±)-Aegeline, a naturally occurring N-acyl-β-amino alcohol. The protocols and interpretations detailed herein are designed for researchers, scientists, and drug development professionals who require a robust framework for the characterization of complex small molecules. By integrating Mass Spectrometry (MS) with one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy, we present a self-validating workflow that ensures unambiguous structural confirmation.

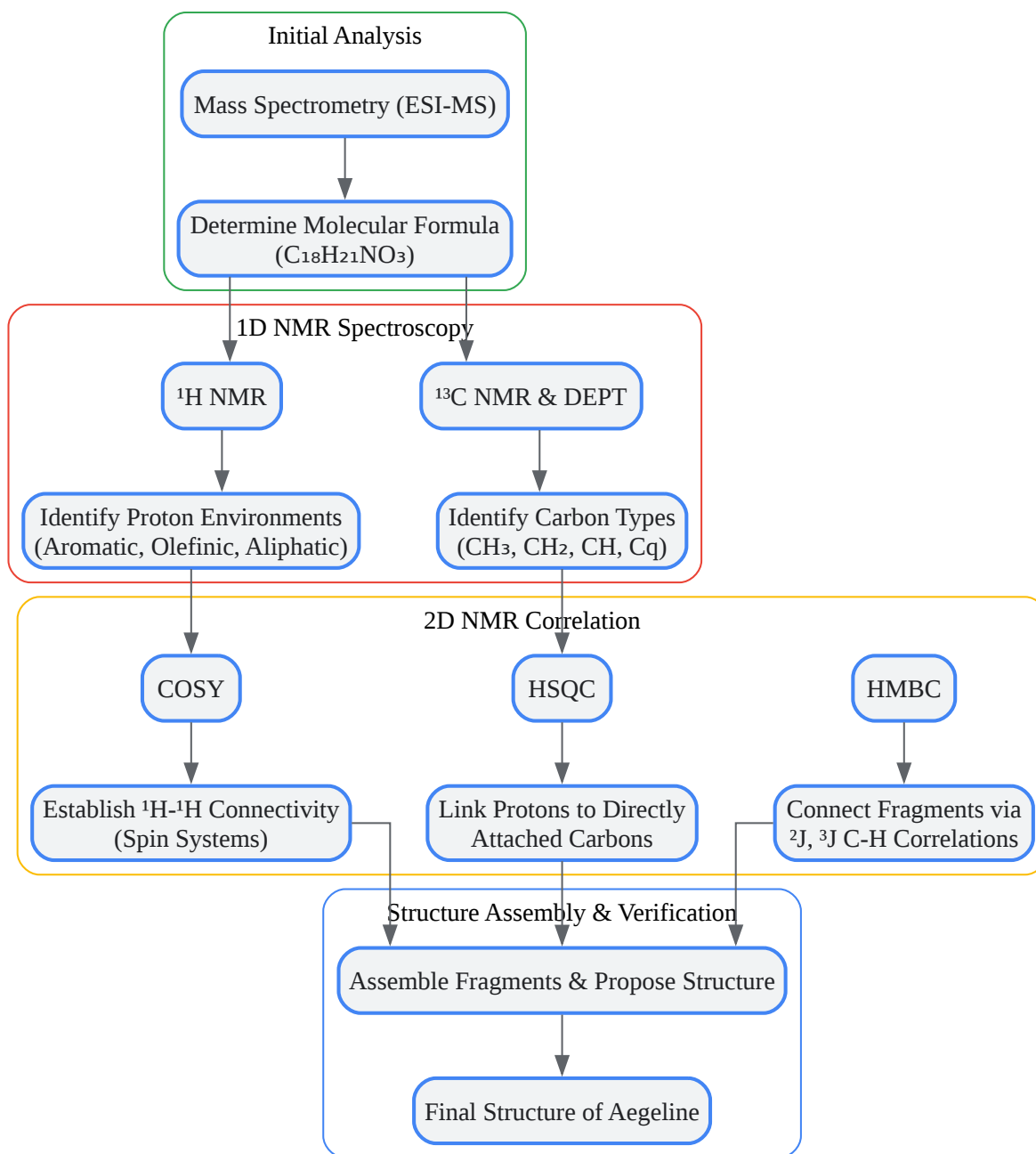
## Introduction to Aegeline and Analytical Strategy

Aegeline, with the chemical formula  $C_{18}H_{21}NO_3$ , is a secondary metabolite found in several plant species, notably *Aegle marmelos*. Its structure features a cinnamoyl moiety attached to a 2-amino-3-hydroxy-3-phenylpropyl chain. The presence of stereocenters and various functional groups necessitates a multi-technique approach for complete characterization.

Our analytical strategy begins with Mass Spectrometry to determine the molecular formula, followed by a detailed NMR analysis to assemble the molecular skeleton. This process is not merely a sequence of experiments but an integrated approach where each dataset provides complementary information, leading to a conclusive structural assignment.

## Workflow for Structural Elucidation

A logical and systematic workflow is paramount for the efficient and accurate characterization of a molecule like aegeline. The process involves a feedback loop where data from one technique informs the next experiment, progressively building a complete structural picture.



[Click to download full resolution via product page](#)

Caption: Spectroscopic workflow for Aegeline characterization.

## Mass Spectrometry: Establishing the Foundation

**Expertise & Causality:** The first step in characterizing an unknown compound is to determine its molecular weight and, subsequently, its molecular formula. High-Resolution Mass Spectrometry (HRMS), typically using Electrospray Ionization (ESI), is the method of choice. ESI is a soft ionization technique that minimizes fragmentation, allowing for the clear observation of the molecular ion. For aegeline, which contains a basic nitrogen atom, analysis in positive ion mode is ideal as it readily accepts a proton to form the  $[M+H]^+$  adduct.

**Data Interpretation:** The ESI-MS spectrum of aegeline shows a prominent protonated molecular ion  $[M+H]^+$  at  $m/z$  298.14. This experimental value is then compared against a theoretical value calculated for the presumed molecular formula,  $C_{18}H_{21}NO_3$ . The excellent agreement between the experimental and calculated mass provides high confidence in the assigned molecular formula, which is the foundation upon which the subsequent NMR analysis is built.

## $^1H$ NMR Spectroscopy: Probing the Proton Skeleton

**Expertise & Causality:**  $^1H$  NMR spectroscopy provides detailed information about the chemical environment, number, and connectivity of protons in a molecule. The spectrum is analyzed based on chemical shifts ( $\delta$ ), integration (number of protons), and multiplicity (splitting patterns due to coupling with neighboring protons). For aegeline, a solvent like deuterated chloroform ( $CDCl_3$ ) is commonly used.<sup>[1]</sup>

**Data Interpretation:** The  $^1H$  NMR spectrum of aegeline reveals several distinct regions:

- Aromatic Region ( $\delta$  7.20-7.50 ppm):** A complex multiplet integrating to 5 protons is characteristic of a monosubstituted benzene ring (the cinnamoyl moiety). Another set of signals, typically two doublets around  $\delta$  7.28 and  $\delta$  6.85 ppm, are indicative of a 1,4-disubstituted (para) benzene ring.
- Olefinic Region ( $\delta$  6.35-7.65 ppm):** Two doublets with a large coupling constant ( $J \approx 15.6$  Hz) are observed, which is a classic signature of two protons on a trans-disubstituted double bond. These correspond to the  $\alpha,\beta$ -protons of the cinnamoyl group.
- Aliphatic & Oxygen-linked Protons ( $\delta$  3.40-4.90 ppm):** This region contains signals for the protons on the amino alcohol backbone. A methoxy group ( $-OCH_3$ ) appears as a sharp

singlet around  $\delta$  3.79 ppm. The protons adjacent to the hydroxyl and amine groups (CH-O and CH<sub>2</sub>-N) appear in this region, often as complex multiplets.

## <sup>13</sup>C NMR and DEPT: Mapping the Carbon Framework

**Expertise & Causality:** While <sup>1</sup>H NMR maps the protons, <sup>13</sup>C NMR spectroscopy identifies all unique carbon atoms in the molecule. To distinguish between methyl (CH<sub>3</sub>), methylene (CH<sub>2</sub>), methine (CH), and quaternary (Cq) carbons, a Distortionless Enhancement by Polarization Transfer (DEPT) experiment is essential. DEPT-135, for instance, shows CH<sub>3</sub> and CH signals as positive peaks, while CH<sub>2</sub> signals appear as negative peaks, and quaternary carbons are absent.

**Data Interpretation:** The <sup>13</sup>C NMR spectrum of aegeline is expected to show 18 distinct carbon signals, consistent with the molecular formula.

- **Carbonyl Carbon ( $\delta$  ~166 ppm):** A signal in this downfield region corresponds to the amide carbonyl carbon.
- **Aromatic & Olefinic Carbons ( $\delta$  114-140 ppm):** A cluster of signals in this range represents the carbons of the two benzene rings and the double bond.
- **Oxygenated Carbons ( $\delta$  55-72 ppm):** The signal for the methoxy carbon (-OCH<sub>3</sub>) appears around  $\delta$  55.3 ppm. The carbon bearing the hydroxyl group (CH-OH) is typically found further downfield around  $\delta$  72.1 ppm.
- **Aliphatic Carbons ( $\delta$  ~45 ppm):** The carbon adjacent to the nitrogen (CH<sub>2</sub>-N) appears in this region.

Table 1: Summary of <sup>1</sup>H and <sup>13</sup>C NMR Spectroscopic Data for Aegeline (in CDCl<sub>3</sub>)

| Position             | <sup>13</sup> C Chemical Shift (δ ppm) | <sup>1</sup> H Chemical Shift (δ ppm, Multiplicity, J in Hz) |
|----------------------|----------------------------------------|--------------------------------------------------------------|
| Cinnamoyl Moiety     |                                        |                                                              |
| 1'                   | 134.8                                  | -                                                            |
| 2', 6'               | 127.8                                  | 7.45-7.55 (m)                                                |
| 3', 5'               | 129.7                                  | 7.35-7.40 (m)                                                |
| 4'                   | 128.8                                  | 7.35-7.40 (m)                                                |
| α                    | 141.2                                  | 7.63 (d, J=15.6)                                             |
| β                    | 121.5                                  | 6.42 (d, J=15.6)                                             |
| C=O                  | 166.4                                  | -                                                            |
| Amino Alcohol Moiety |                                        |                                                              |
| 1                    | 45.1                                   | 3.55-3.65 (m)                                                |
| 2                    | 72.1                                   | 4.85 (dd, J=8.0, 3.6)                                        |
| 3                    | 131.2                                  | -                                                            |
| 4, 8                 | 127.5                                  | 7.28 (d, J=8.6)                                              |
| 5, 7                 | 114.0                                  | 6.88 (d, J=8.6)                                              |
| 6                    | 159.2                                  | -                                                            |
| OCH <sub>3</sub>     | 55.3                                   | 3.79 (s)                                                     |
| NH                   | -                                      | 6.20 (br t)                                                  |
| OH                   | -                                      | 2.95 (d)                                                     |

Note: Data is compiled and representative of values found in the literature. Actual shifts may vary slightly based on solvent and concentration.

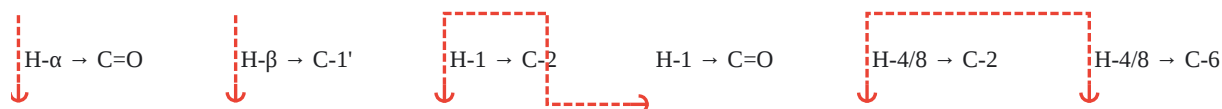
## 2D NMR Spectroscopy: Assembling the Structure

Expertise & Causality: 2D NMR experiments are crucial for unambiguously connecting the pieces of the puzzle identified in 1D spectra.

- COSY (Correlation Spectroscopy): Identifies protons that are coupled to each other (typically over 2-3 bonds). It helps establish spin systems, like the sequence of protons in the amino alcohol backbone.
- HSQC (Heteronuclear Single Quantum Coherence): Correlates each proton signal with the signal of the carbon atom it is directly attached to. This is the definitive way to assign protonated carbons.
- HMBC (Heteronuclear Multiple Bond Correlation): This is arguably the most powerful experiment for final structure assembly. It shows correlations between protons and carbons that are separated by two or three bonds ( $^2J$  and  $^3J$  correlations). This allows for the connection of different spin systems and the placement of quaternary carbons and heteroatoms.<sup>[2][3]</sup>

Data Interpretation and Structure Assembly:

- COSY confirms the trans-double bond by showing a correlation between the olefinic protons H- $\alpha$  and H- $\beta$ . It also establishes the connectivity of the -CH(OH)-CH<sub>2</sub>-NH- fragment.
- HSQC is used to assign the carbon signals for all protonated carbons by linking the assignments from the  $^1H$  spectrum (Table 1) to the  $^{13}C$  spectrum.
- HMBC provides the key connections to complete the structure. For example, a correlation from the olefinic proton H- $\alpha$  to the amide carbonyl carbon (C=O) confirms the cinnamoyl fragment. Crucially, correlations from the CH<sub>2</sub> protons (Position 1) to the aromatic carbons of the para-substituted ring connect the two major parts of the molecule.



[Click to download full resolution via product page](#)

Caption: Key HMBC correlations for assembling the Aegeline structure.

## Experimental Protocols

**Trustworthiness:** The following protocols are generalized standard procedures. For trustworthy and reproducible results, it is imperative to use high-purity solvents and properly calibrated instruments.

### A. Sample Preparation for NMR Spectroscopy

- **Weighing:** Accurately weigh 5-10 mg of purified ( $\pm$ )-Aegeline sample.
- **Solvent Addition:** Transfer the sample to a clean, dry NMR tube. Add approximately 0.6 mL of deuterated chloroform ( $\text{CDCl}_3$ ) containing 0.03% tetramethylsilane (TMS) as an internal standard.
- **Dissolution:** Cap the NMR tube and gently vortex or sonicate until the sample is fully dissolved.
- **Analysis:** The sample is now ready for analysis on a 400 MHz or higher field NMR spectrometer.

### B. NMR Data Acquisition

- **Instrument:** Bruker Avance III 500 MHz spectrometer (or equivalent).[\[1\]](#)
- **Standard 1D Spectra:**
  - $^1\text{H}$  NMR: Acquire with a spectral width of 12-16 ppm, a 30-degree pulse, a relaxation delay of 1-2 seconds, and 16-32 scans.
  - $^{13}\text{C}$  NMR: Acquire with proton decoupling, a spectral width of 220-240 ppm, a 30-degree pulse, a relaxation delay of 2 seconds, and accumulate 1024-2048 scans.
  - DEPT-135: Use standard instrument parameters to differentiate carbon types.
- **Standard 2D Spectra:**
  - gCOSY: Acquire with 2048 data points in F2 and 256-512 increments in F1, with 4-8 scans per increment.

- gHSQC: Optimize for a one-bond  $^1J(\text{C},\text{H})$  coupling of 145 Hz.
- gHMBC: Optimize for a long-range  $^nJ(\text{C},\text{H})$  coupling of 8 Hz.

### C. Mass Spectrometry (ESI-MS)

- Sample Preparation: Prepare a dilute solution of aegeline (approx. 10  $\mu\text{g}/\text{mL}$ ) in methanol or acetonitrile/water (50:50).
- Instrument: Bruker microTOF QII mass spectrometer or equivalent.[\[1\]](#)
- Acquisition:
  - Mode: Positive ion electrospray ionization (ESI+).
  - Capillary Voltage: 3500-4500 V.
  - Nebulizer Gas ( $\text{N}_2$ ): 1-2 Bar.
  - Drying Gas ( $\text{N}_2$ ): 6-8 L/min at 180-200  $^\circ\text{C}$ .
  - Scan Range:  $m/z$  50-500.

## Conclusion

The structural elucidation of ( $\pm$ )-Aegeline is a classic example of the synergistic application of modern spectroscopic techniques. By systematically acquiring and interpreting data from MS, 1D NMR ( $^1\text{H}$ ,  $^{13}\text{C}$ , DEPT), and 2D NMR (COSY, HSQC, HMBC), a complete and unambiguous chemical structure can be confidently assigned. This guide provides the technical framework and expert rationale necessary for researchers to apply these powerful analytical tools to the characterization of natural products and other complex small molecules.

## References

- Singh, A. P., Singh, L., Singh, P., & Bhatti, R. (2021). Biological Evaluation of Aegle marmelos Fruit Extract and Isolated Aegeline in Alleviating Pain–Depression Dyad: In Silico Analysis of Aegeline on MAO-A and iNOS. ACS Omega, 6(3), 2034–2044. [\[Link\]](#)

- Fuloria, N. K., & Fuloria, S. (2013). Structural Elucidation of Small Organic Molecules by 1D, 2D and Multi Dimensional-Solution NMR Spectroscopy. Journal of Analytical & Bioanalytical Techniques, S11:001. [\[Link\]](#)
- JEOL. (n.d.). Structural Analysis of Organic Compound Using 2D - NMR Spectrum. JEOL Ltd.[\[Link\]](#)
- Chemistry LibreTexts. (2023). Interpreting 2-D NMR Spectra. [\[Link\]](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Biological Evaluation of Aegle marmelos Fruit Extract and Isolated Aegeline in Alleviating Pain–Depression Dyad: In Silico Analysis of Aegeline on MAO-A and iNOS - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 2. [omicsonline.org](https://www.omicsonline.org/) [\[omicsonline.org\]](#)
- 3. Structural Analysis of Organic Compound Using 2D - NMR Spectrum | Column | JEOL [\[jeol.com\]](https://www.jeol.com/)
- To cite this document: BenchChem. [Spectroscopic data (NMR, MS) for (+)-Aegeline characterization]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1664389/docs#spectroscopic-data-nmr-ms-for-aegeline-characterization\]](https://www.benchchem.com/product/b1664389/docs#spectroscopic-data-nmr-ms-for-aegeline-characterization)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)